

Application of HPLC for Triclosan Detection in Saliva Following Colgate Total Use

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Compound of Interest

Compound Name: Colgate Total

Cat. No.: B1261462

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Application Note

Introduction

Triclosan is a broad-spectrum antimicrobial agent that was historically incorporated into various consumer products, including **Colgate Total** toothpaste, to help reduce plaque and gingivitis.[1] [2] The concentration of triclosan in **Colgate Total** was typically 0.3%.[2] Due to its widespread use, monitoring the levels of triclosan in biological fluids such as saliva is crucial for pharmacokinetic studies, exposure assessment, and understanding its oral retention and efficacy. High-Performance Liquid Chromatography (HPLC) is a robust and widely used analytical technique for the quantification of triclosan in various matrices, offering high sensitivity and selectivity.

This application note provides a detailed protocol for the determination of triclosan in human saliva after the use of **Colgate Total** toothpaste. The described methodology is intended for researchers, scientists, and drug development professionals.

Principle

The method involves the collection of saliva samples at specified time points after brushing with **Colgate Total** toothpaste. The saliva samples are then pre-treated to extract triclosan, followed by analysis using a reversed-phase HPLC system with UV detection. The concentration of triclosan is determined by comparing the peak area of the analyte in the sample to a standard calibration curve.

Data Presentation

A study on the oral retention of triclosan after the use of a toothpaste containing 0.2% (w/w) triclosan provides valuable insight into the expected concentrations in saliva. The mean concentration of triclosan in saliva 5 minutes after using 1g of the toothpaste was found to be 8.16 ± 2.50 µg/g.[3] The decay of triclosan in saliva followed a two-phase model with half-lives of 0.45 hours and 2.42 hours, indicating a relatively rapid initial clearance followed by a slower elimination phase.[3] While **Colgate Total** typically contained 0.3% triclosan, this data provides a relevant estimation of the expected concentration range.

Time Point	Mean Triclosan Concentration in Saliva (µg/g)	Standard Deviation (µg/g)
5 minutes post-brushing	8.16	2.50

Table 1: Summary of quantitative data for triclosan concentration in saliva after a single use of triclosan-containing toothpaste. Data adapted from a study using a 0.2% triclosan toothpaste. [3]

Experimental Protocols

Materials and Reagents

- Triclosan analytical standard (≥99% purity)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (or other suitable acid for pH adjustment)
- Saliva collection tubes
- Vortex mixer

- Centrifuge
- Syringe filters (0.45 μm)
- HPLC vials

Equipment

- HPLC system equipped with a UV detector
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 μm particle size)
- Data acquisition and processing software

Saliva Sample Collection

- Participants should refrain from eating, drinking, or oral hygiene procedures for at least 2 hours prior to the study.
- A baseline saliva sample (unstimulated) is collected before brushing.
- Participants brush their teeth with a specified amount of **Colgate Total** toothpaste (e.g., 1 gram) for a standardized duration (e.g., 1 minute).
- After brushing, participants should rinse their mouth with a defined volume of water, and the expectorate should be collected if required for mass balance studies, or discarded.
- Saliva samples are collected at predetermined time intervals post-brushing (e.g., 5, 15, 30, 60, 120, and 240 minutes).
- Collected saliva samples should be immediately stored on ice and then frozen at -20°C or lower until analysis.

Sample Preparation (Liquid-Liquid Extraction)

- Thaw the saliva samples at room temperature.
- To 1 mL of saliva in a centrifuge tube, add 2 mL of a suitable organic solvent (e.g., ethyl acetate or a mixture of hexane and isopropanol).

- Vortex the mixture vigorously for 1 minute to ensure thorough mixing and extraction of triclosan.
- Centrifuge the mixture at a high speed (e.g., 10,000 rpm) for 10 minutes to separate the organic and aqueous layers.
- Carefully transfer the upper organic layer containing the extracted triclosan to a clean tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the dried residue in a known volume (e.g., 200 μ L) of the HPLC mobile phase.
- Filter the reconstituted sample through a 0.45 μ m syringe filter into an HPLC vial.

HPLC Analysis

- Column: Reversed-phase C18 (4.6 x 150 mm, 5 μ m)
- Mobile Phase: A mixture of acetonitrile and water (e.g., 70:30 v/v) with 0.1% formic acid. The exact ratio may need optimization based on the specific column and system.
- Flow Rate: 1.0 mL/min
- Injection Volume: 20 μ L
- Detector Wavelength: 280 nm
- Column Temperature: 30°C
- Run Time: Approximately 10 minutes (or until triclosan has eluted)

Calibration Curve

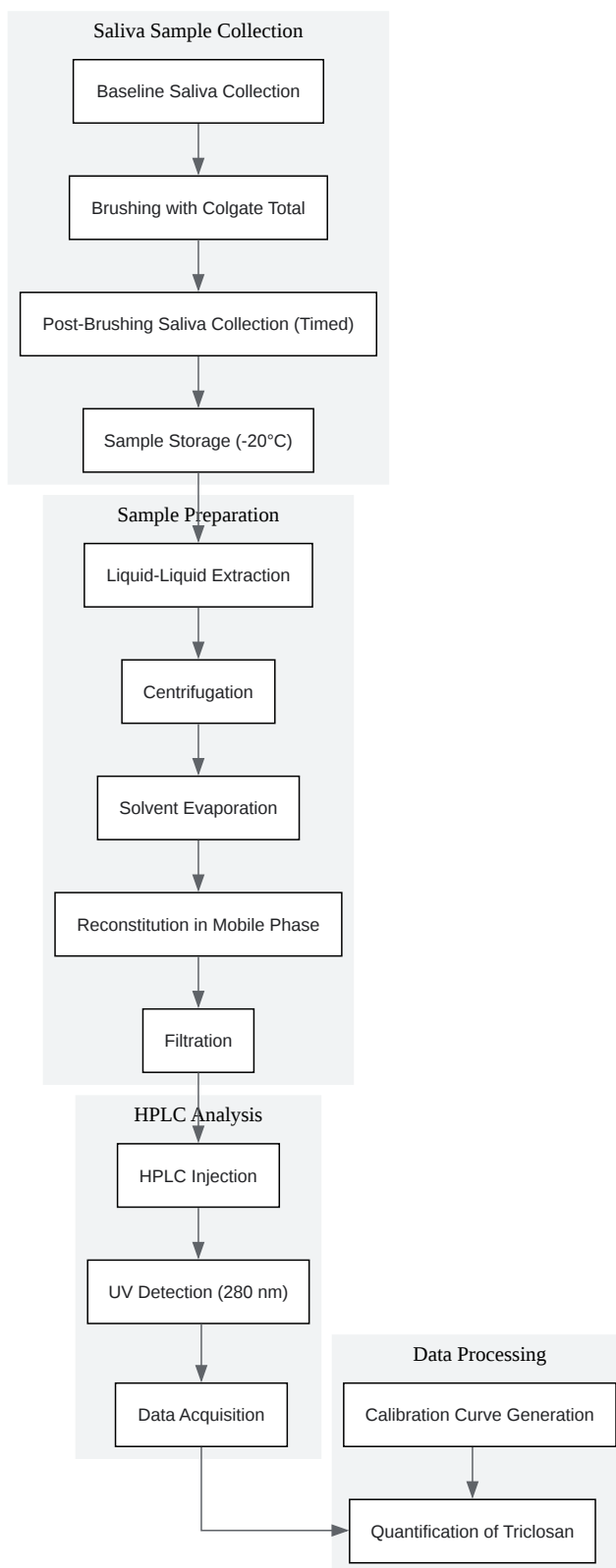
- Prepare a stock solution of triclosan in methanol (e.g., 1 mg/mL).
- Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase to cover the expected concentration range in the saliva samples (e.g., 0.1 to 20 μ g/mL).

- Inject each standard solution into the HPLC system and record the peak area.
- Plot a calibration curve of peak area versus concentration.

Data Analysis

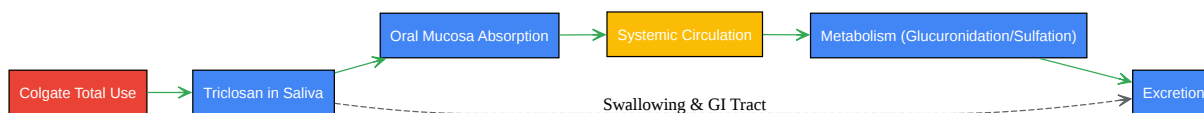
- Inject the prepared saliva samples into the HPLC system.
- Identify the triclosan peak in the chromatogram based on its retention time, which should match that of the standard.
- Determine the peak area of triclosan in each sample.
- Calculate the concentration of triclosan in the saliva samples using the linear regression equation from the calibration curve.

Mandatory Visualization



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Caption: Experimental workflow for triclosan detection in saliva.



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Caption: Pharmacokinetic pathway of triclosan after oral application.

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